

Methyl 1-benzylpyrrolidine-3-carboxylate

molecular weight and formula

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Compound of Interest

Compound Name: Methyl 1-benzylpyrrolidine-3-carboxylate

Cat. No.: B093951

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Technical Data Sheet: Methyl 1-benzylpyrrolidine-3-carboxylate

Audience: Researchers, scientists, and drug development professionals.

This document provides core chemical data for **Methyl 1-benzylpyrrolidine-3-carboxylate**, a compound often utilized as an intermediate in the synthesis of pharmaceuticals.

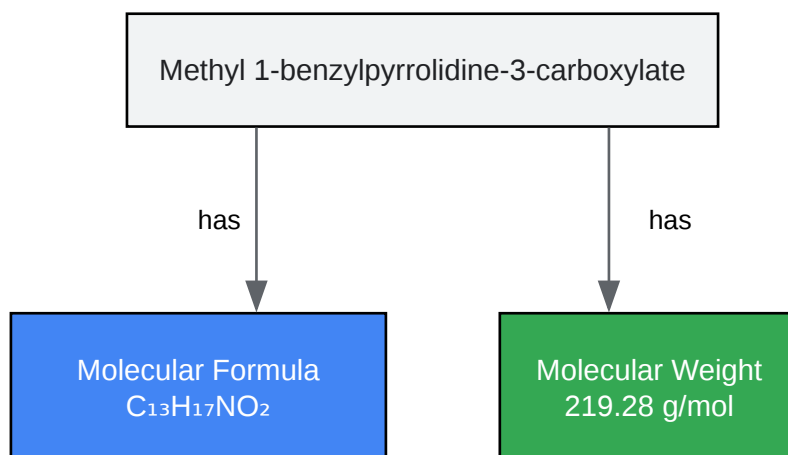
Chemical Identity and Properties

Methyl 1-benzylpyrrolidine-3-carboxylate is a substituted pyrrolidine derivative. Its key identifiers and physicochemical properties are summarized below for reference.

Identifier	Value
Chemical Name	Methyl 1-benzylpyrrolidine-3-carboxylate
Synonyms	1-Benzylpyrrolidine-3-carboxylic acid methyl ester
CAS Number	17012-21-4
Molecular Formula	C ₁₃ H ₁₇ NO ₂ [1][2]
Molecular Weight	219.28 g/mol [1][2]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's name and its fundamental chemical properties.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. METHYL N-BENZYL-3-PYRROLIDINECARBOXYLATE | 17012-21-4 [chemicalbook.com]
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